

Formation and emplacement of nepheline syenite bodies

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Compound of Interest

Compound Name: Nepheline syenite

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An In-depth Technical Guide on the Formation and Emplacement of **Nepheline Syenite** Bodies

Introduction

Nepheline syenite is a holocrystalline, plutonic igneous rock characterized by its silica-undersaturated nature.[1] It is primarily composed of nepheline, a feldspathoid, and alkali feldspar (orthoclase and/or albite).[1][2] Unlike granite, with which it can share a similar appearance, **nepheline syenite** is defined by the absence of quartz.[2][3] The rock is typically pale, appearing in shades of grey or pink, though darker green varieties exist.[1] Its formation is linked to specific alkaline magmatic processes, and its emplacement occurs in a variety of tectonic settings, primarily intracontinental rifts, ocean islands, and post-orogenic zones.[2][4] This guide provides a detailed overview of the petrogenesis, geochemistry, and emplacement mechanisms of **nepheline syenite** bodies, intended for a scientific audience.

Mineralogical and Geochemical Characteristics

The defining feature of **nepheline syenite** is its mineral assemblage, which reflects its silica-deficient and alkali-rich chemical composition.[4][5]

Mineralogy

The essential minerals in **nepheline syenite** are alkali feldspar and nepheline. According to the IUGS classification, nepheline must constitute between 10% and 60% of the felsic minerals.[1] Mafic minerals are typically present in minor amounts, generally less than 5%, and include

alkali-rich pyroxenes (e.g., aegirine-augite), amphiboles (e.g., hornblende), and biotite.[2][3] Accessory minerals can be diverse and may include magnetite, apatite, zircon, titanite, and rare-earth element (REE)-bearing phases.[2] Due to its silica-undersaturated nature, nepheline cannot coexist with quartz, as they would react to form alkali feldspar.[1]

Geochemistry

Geochemically, **nepheline syenites** are classified as alkaline rocks due to their high ratio of $(\text{Na}_2\text{O}+\text{K}_2\text{O})/\text{SiO}_2$ and $(\text{Na}_2\text{O}+\text{K}_2\text{O})/\text{Al}_2\text{O}_3$. [1] They are typically felsic, with low iron and magnesium content (around 3 wt%), but have an intermediate silica content (53-62 wt%), similar to andesite.[1] A key characteristic is the enrichment in large-ion lithophile elements (LILE) and a depletion in high-field-strength elements (HFSE).[6] They are also notably concentrated in light rare-earth elements, indicating that the parent magma has undergone a high degree of differentiation.[1]

Data Presentation: Compositional Data

The quantitative composition of **nepheline syenite** can vary between different intrusions. The tables below summarize typical mineralogical and chemical compositions.

Table 1: Typical Mineralogical Composition of **Nepheline Syenite**

Mineral	Typical Modal Percentage (%)	Reference
Albite (Sodium Feldspar)	48 - 54%	[3]
Microcline (Potassium Feldspar)	18 - 23%	[3]
Nepheline	20 - 30%	[3]

| Mafic Minerals (Biotite, Hornblende, etc.) | < 5% |[3][7] |

Table 2: Average Whole-Rock Chemical Composition of **Nepheline Syenite** (wt%)

Oxide	Percentage Weight (%)	Reference
SiO ₂	54.99%	[2]
Al ₂ O ₃	20.96%	[2]
Na ₂ O	8.23%	[2]
K ₂ O	5.58%	[2]
Fe ₂ O ₃	2.25%	[2]
FeO	2.05%	[2]
CaO	2.31%	[2]
MgO	0.77%	[2]
TiO ₂	0.60%	[2]
MnO	0.15%	[2]

| P₂O₅ | 0.13% [[2] |

Petrogenesis: The Formation of Nepheline Syenite Magma

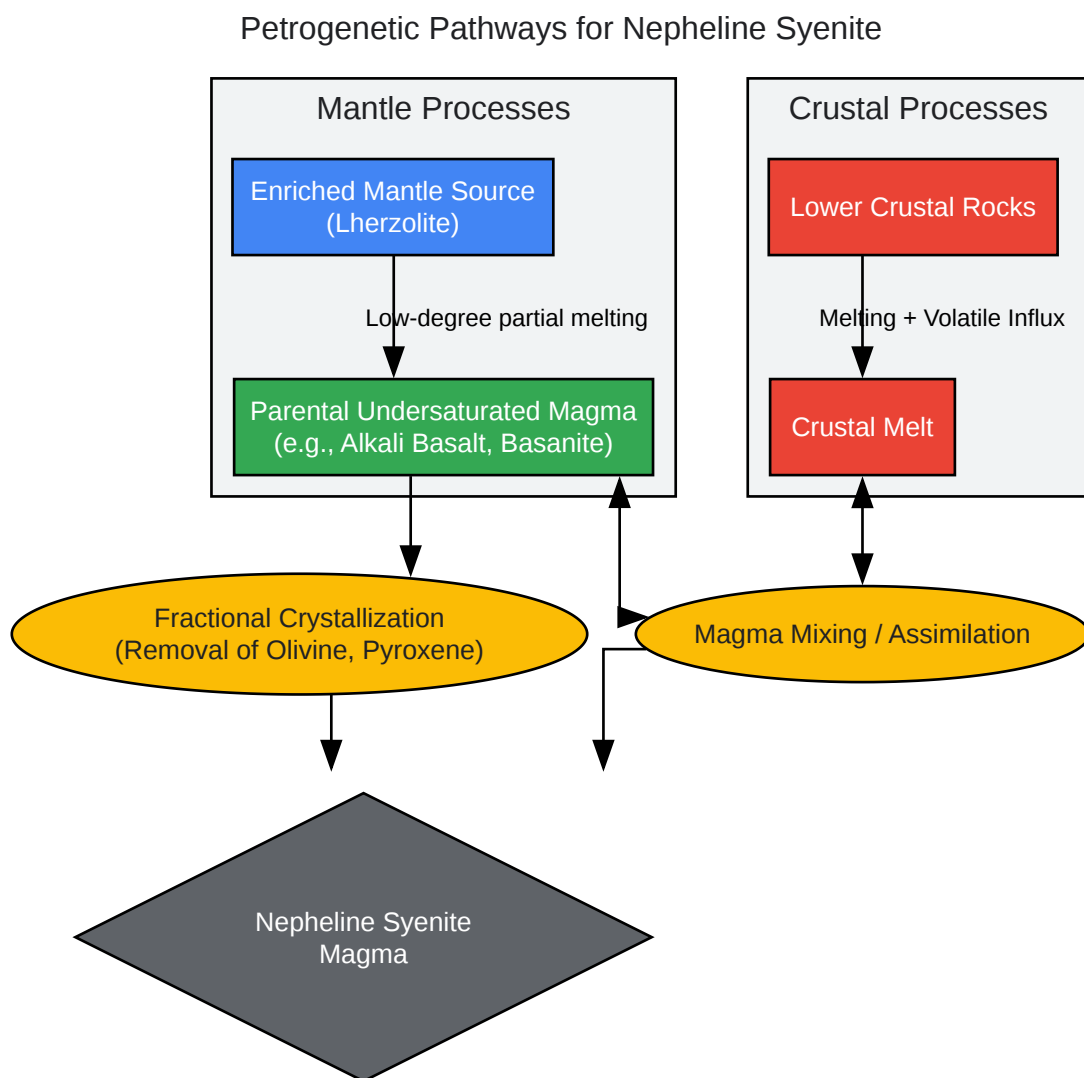
The origin of silica-undersaturated magmas that form **nepheline syenites** is a subject of extensive research. Several distinct mechanisms are proposed, often involving processes in both the mantle and the crust.

- **Low-Degree Partial Melting of the Mantle:** Silica-undersaturated igneous rocks are commonly formed by low degrees of partial melting of the Earth's mantle, particularly in regions where carbon dioxide may be more prevalent than water.[1] Experimental studies have shown that phonolitic melts, the extrusive equivalent of **nepheline syenites**, can be produced directly by low-degree partial melting of an enriched lherzolite mantle source at relatively low pressures (1.0-1.5 GPa).[8]
- **Fractional Crystallization:** **Nepheline syenites** can be derived from more mafic, silica-undersaturated, mantle-derived melts (like alkali basalt or basanite) through the process of

crystal fractionation.[1][2] As the magma cools, early-formed crystals of olivine and pyroxene are removed, progressively enriching the remaining melt in alkalis and aluminum and depleting it in silica, leading to the eventual crystallization of nepheline and alkali feldspar.[9]

- **Crustal Assimilation and Magma Mixing:** In some cases, the interaction of magma with crustal rocks can play a role. For example, the assimilation of carbonate rocks (limestone) by a subalkaline magma could potentially desilicate the melt, though experimental studies suggest this is an unlikely primary mechanism.[10] More commonly, the origin may involve the mixing of mantle-derived melts with melts derived from the crust.[4]
- **Melting of Lower Crustal Rocks:** Another proposed mechanism involves the melting of lower crustal rocks, facilitated by an influx of volatiles and alkalis from the mantle.[4]

These pathways are not mutually exclusive and may operate in conjunction. The specific tectonic setting often influences the dominant petrogenetic process.



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*A diagram illustrating the primary petrogenetic pathways leading to the formation of **nepheline syenite** magma.*

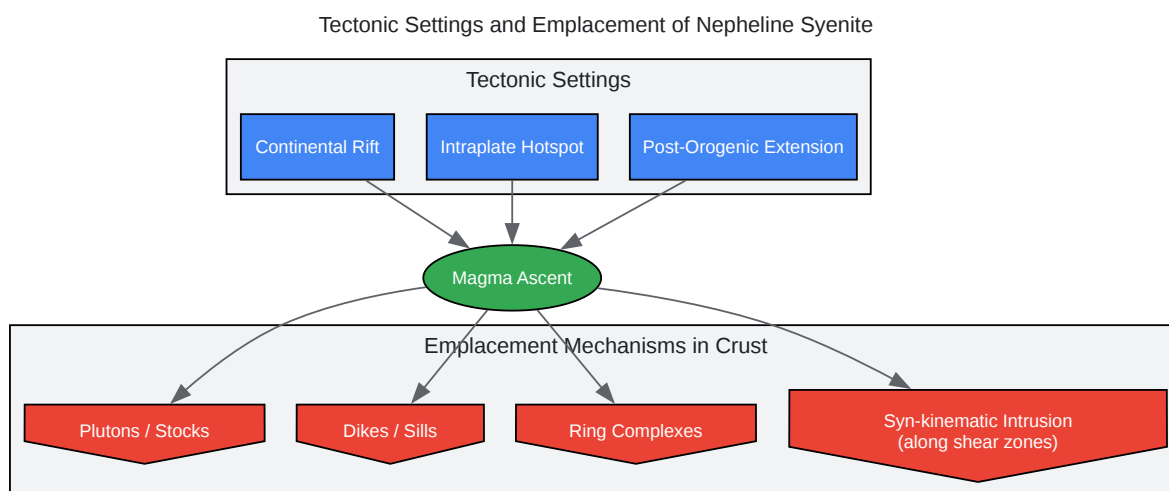
Tectonic Settings and Emplacement Mechanisms

Nepheline syenite bodies are predominantly emplaced in specific anorogenic (non-mountain-building) tectonic settings.

- **Continental Rifts:** This is one of the most common settings. The extensional tectonics associated with rifting facilitates the ascent of magma from the mantle with minimal crustal interaction.^{[4][11]}

- Intraplate/Hotspot Settings: Volcanism and plutonism over mantle plumes or hotspots away from plate boundaries can also generate alkaline magmas, leading to **nepheline syenite** intrusions.[2][4]
- Post-Orogenic Settings: Following a continental collision, extensional collapse or changes in plate motions can create conditions favorable for the generation and emplacement of alkaline magmas.[4]

The emplacement of the magma into the crust can occur via several mechanisms. They often form as relatively small, shallow-level intrusive bodies, such as stocks, dikes, and ring complexes.[3][4] In some cases, emplacement is controlled by pre-existing structures in the crust. For instance, studies have documented the synkinematic emplacement of **nepheline syenite** bodies along major shear zones, where the magma intrudes during active faulting and thrusting.[12] The magma's rheology and the regional strain rate are critical factors controlling whether it develops internal magmatic fabrics or behaves as a rigid body during emplacement.[12]



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*A chart showing the typical tectonic settings that generate **nepheline syenite** magmas and their subsequent emplacement mechanisms within the crust.*

Experimental Protocols

The study of **nepheline syenites** involves a range of petrological and geochemical techniques. The protocols are designed to determine the mineralogical, chemical, and isotopic composition of the rocks, providing insights into their origin and evolution.

Sample Preparation and Petrographic Analysis

- **Field Sampling:** Representative samples are collected from outcrops, ensuring freshness and minimal weathering.
- **Thin Section Preparation:** Rock samples are cut and ground to a thickness of 30 micrometers and mounted on glass slides.
- **Petrographic Microscopy:** Thin sections are analyzed using a polarizing microscope to identify mineral assemblages, textures, and modal proportions. This helps in classifying the rock and understanding its crystallization history.

Geochemical Analysis

A common workflow for whole-rock geochemical analysis is as follows:

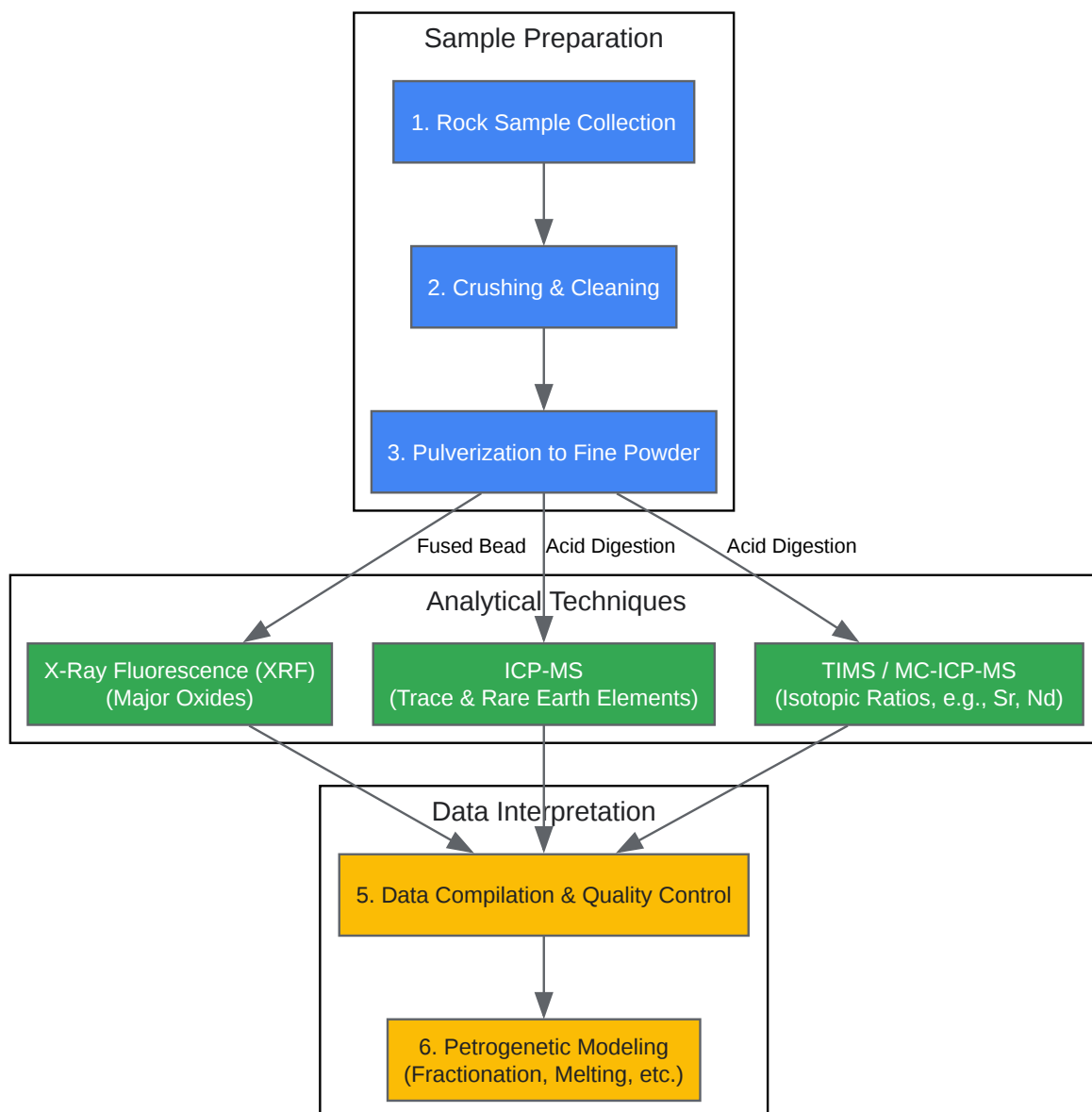
- **Sample Preparation:** The fresh rock sample is cleaned to remove any altered surfaces. It is then crushed into smaller chips, and a representative fraction is pulverized into a fine powder (typically <200 mesh) using an agate mill to avoid contamination.
- **Major Element Analysis:** Major oxide concentrations (SiO_2 , Al_2O_3 , etc.) are commonly determined by X-ray Fluorescence (XRF) spectrometry on fused glass beads.
- **Trace and Rare-Earth Element Analysis:** These are typically determined using Inductively Coupled Plasma Mass Spectrometry (ICP-MS) after dissolving the rock powder using a mixture of strong acids (e.g., HF and HNO_3).
- **Spectrographic Analysis:** Historically, and for specific elements, methods like flame photometry for alkali metals (Na, K) and arc/spark emission spectrography for other trace

elements have been used. For example, a study on Norwegian **nepheline syenite** used a Perkin-Elmer flame photometer for Na and K and a Hilger large spectrograph for Li, Rb, and Cs.[\[7\]](#)

Experimental Petrology

- **Hydrothermal Experiments:** To study alteration processes, experiments can be conducted by placing nepheline grains in contact with solutions of varying composition (e.g., deionized water, NaCl, or HCl solutions) under controlled high-temperature and high-pressure conditions in an autoclave.[\[13\]](#) The resulting alteration products are then analyzed to understand fluid-rock interaction.[\[13\]](#)
- **Partial Melting Experiments:** To test petrogenetic models, experiments are performed using piston-cylinder or multi-anvil apparatuses. A synthetic or natural rock composition (e.g., peridotite) is subjected to high pressures and temperatures to simulate conditions in the mantle or crust. The composition of the resulting partial melt is then quenched to a glass and analyzed.[\[8\]](#)

General Workflow for Geochemical Analysis of Nepheline Syenite



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*A simplified workflow diagram for the geochemical analysis and interpretation of **nepheline syenite** samples.*

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